

# Safe Disposal of Stannane, Butylhydroxyoxo-: A Procedural Guide

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## Compound of Interest

Compound Name: *Stannane, butylhydroxyoxo-*

Cat. No.: *B1346574*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. **Stannane, butylhydroxyoxo-**, also known as n-Butyltin hydroxide oxide, is an organotin compound that requires careful management due to its potential health hazards. This guide provides essential safety and logistical information for its proper disposal.

## Hazard Profile & Safety Precautions

**Stannane, butylhydroxyoxo-** is classified as a hazardous substance. It is toxic if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3] Therefore, strict adherence to safety protocols is mandatory.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2][4]
- Respiratory Protection: If dust is generated, follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use in a well-ventilated area or under a chemical fume hood.[1][2][4]

### Handling and Storage:

- Minimize dust generation and accumulation.[4]
- Avoid contact with eyes, skin, or clothing.[1][2]
- Do not ingest or breathe in the substance.[1][2]
- Store in a dry, cool, and well-ventilated place with the container tightly closed.[1][2]
- Facilities should be equipped with an eyewash station and a safety shower.[2][4]

## Quantitative Exposure Limits

The following table summarizes the occupational exposure limits for **Stannane, butylhydroxyoxo-**.

Agency	Type	Value (as Sn)	Notes
ACGIH	TWA	0.1 mg/m <sup>3</sup>	Listed under Tin organic compounds.
ACGIH	STEL	0.2 mg/m <sup>3</sup>	Listed under Tin organic compounds.
NIOSH	REL	0.1 mg/m <sup>3</sup>	Listed under Tin organic compounds (except Cyhexatin).
NIOSH	IDLH	25 mg/m <sup>3</sup>	Listed under Tin organic compounds (except Cyhexatin).
OSHA	PEL	0.1 mg/m <sup>3</sup>	Final PEL; listed under Tin organic compounds.

Data sourced from various Safety Data Sheets.[1][4]

## Step-by-Step Disposal Procedure

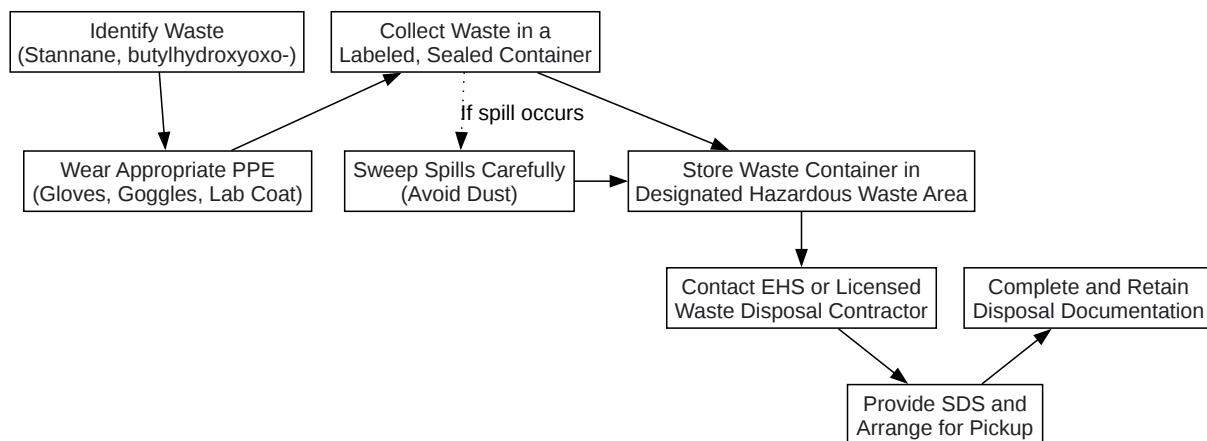
The disposal of **Stannane, butylhydroxyoxo-** must be handled as hazardous waste. Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[2\]](#)

Experimental Protocol for Disposal:

- Waste Identification and Classification:
  - Determine if the discarded chemical is classified as a hazardous waste according to your institution's and region's regulations.
- Containerization:
  - Collect waste **Stannane, butylhydroxyoxo-** in a suitable, clearly labeled, and sealed container.
  - Ensure the container is compatible with the chemical.
- Collection of Contaminated Materials:
  - If a spill occurs, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.[\[1\]](#)
  - Any contaminated PPE (gloves, lab coats, etc.) should also be collected and disposed of as hazardous waste.
- Storage Pending Disposal:
  - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.
  - Keep it away from incompatible materials.
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide them with the Safety Data Sheet (SDS) for **Stannane, butylhydroxyoxo-**.
- Documentation:
  - Maintain accurate records of the amount of waste generated and its disposal date, in accordance with regulatory requirements.

## Disposal Workflow Diagram



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Caption: Logical workflow for the proper disposal of **Stannane, butylhydroxyoxo-**.

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